

In-Depth Technical Guide: Safety and Handling of Boc-NH-PEG15-C2-acid

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Compound of Interest

Compound Name: *Boc-NH-PEG15-C2-acid*

Cat. No.: *B11937708*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, handling procedures, and experimental methodologies for **Boc-NH-PEG15-C2-acid**, a heterobifunctional linker crucial in bioconjugation, drug delivery, and proteomics. While specific toxicological data for this molecule is not extensively published, the information presented is based on safety data sheets (SDS) and technical documents for structurally similar Boc-protected polyethylene glycol (PEG) acid derivatives. Adherence to standard laboratory safety practices is paramount.

Chemical and Physical Properties

Quantitative data for **Boc-NH-PEG15-C2-acid** is not readily available. The following table summarizes the known properties of similar Boc-NH-PEG-acid compounds and general characteristics of PEG derivatives. These values should be considered as estimates.

Property	Data	Source Analogue
Appearance	White to off-white solid or waxy solid	General PEG derivatives
Molecular Weight	~800 - 900 g/mol (Calculated)	N/A
Solubility	Soluble in water, aqueous buffers, DMF, DMSO, Chloroform, Methylene Chloride. Less soluble in alcohols and Toluene. Insoluble in ether.	Boc-NH-PEG-NH2[1]
Storage Temperature	-20°C for long-term storage.	General PEG derivatives
Density	~1.125 g/mL	General PEG derivatives[1]

Safety and Hazard Information

Boc-NH-PEG15-C2-acid is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, as with any chemical reagent, caution should be exercised.

Hazard Identification

Based on data for similar compounds, potential hazards include:

- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.
- Eye Irritation: May cause eye irritation.
- Inhalation: May be harmful if inhaled, potentially causing respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side-shields.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Not generally required under normal use with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Boc-NH-PEG15-C2-acid** and ensure laboratory safety.

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to minimize inhalation exposure. Avoid generating dust. Prevent contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry place. For long-term stability, storage at -20°C is recommended. Protect from moisture and light. Before use, allow the container to warm to room temperature to prevent moisture condensation. After use, consider backfilling the container with an inert gas like argon or nitrogen.

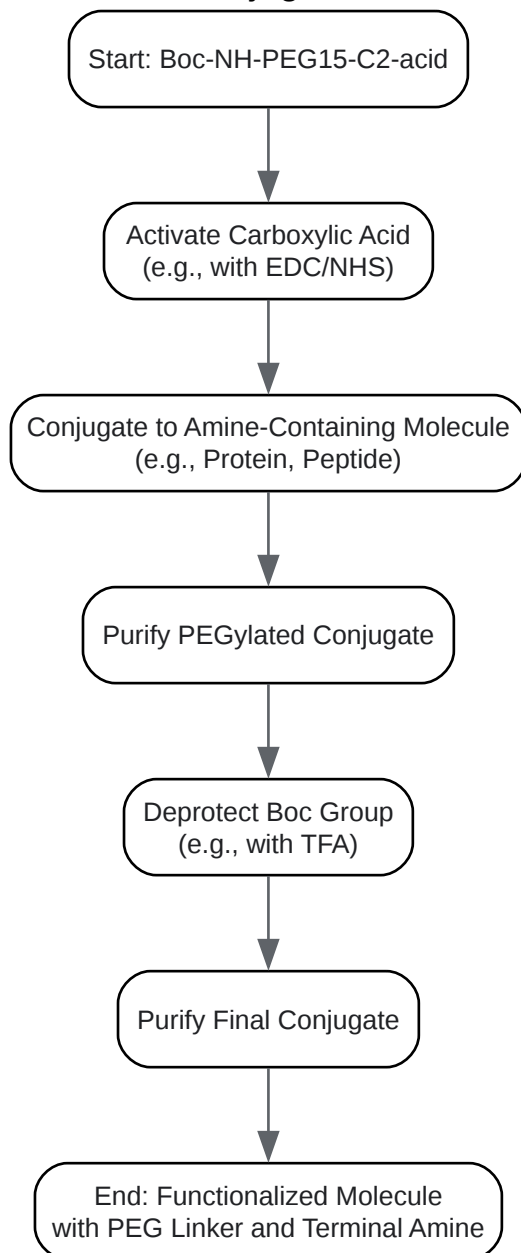
Experimental Protocols and Workflows

Boc-NH-PEG15-C2-acid is a versatile linker used in multi-step bioconjugation processes. The general workflow involves the activation of the terminal carboxylic acid for conjugation to an amine-containing molecule, followed by the deprotection of the Boc group to reveal a primary amine for subsequent reactions.

General Workflow for Bioconjugation

The following diagram illustrates the general workflow for utilizing **Boc-NH-PEG15-C2-acid** in a bioconjugation experiment.

General Bioconjugation Workflow



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Caption: General workflow for bioconjugation using **Boc-NH-PEG15-C2-acid**.

Detailed Protocol: Activation of Carboxylic Acid and Conjugation to a Protein

This protocol describes the activation of the terminal carboxylic acid of **Boc-NH-PEG15-C2-acid** using EDC/NHS chemistry and subsequent conjugation to a primary amine on a protein.

Materials:

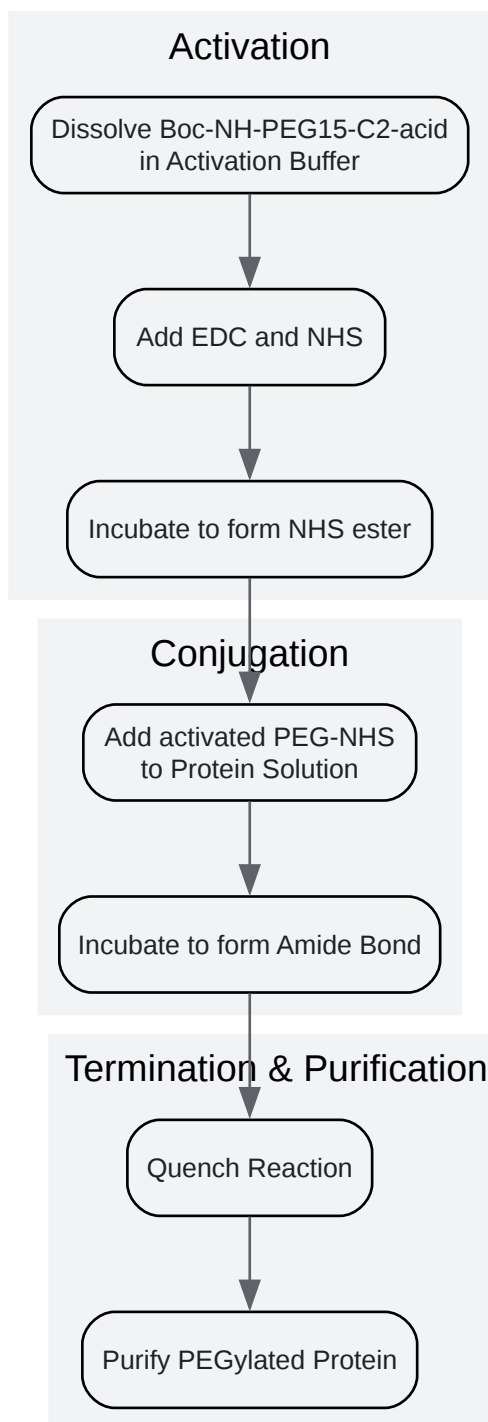
- **Boc-NH-PEG15-C2-acid**
- Target protein in an amine-free buffer (e.g., PBS, pH 7.4)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS) or Sulfo-NHS
- Activation Buffer (e.g., MES buffer, pH 6.0)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0 or hydroxylamine)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Purification columns (e.g., size-exclusion chromatography)

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **Boc-NH-PEG15-C2-acid** in anhydrous DMF or DMSO.
 - Prepare fresh stock solutions of EDC and NHS in the Activation Buffer immediately before use.
- Activation of **Boc-NH-PEG15-C2-acid**:
 - In a reaction vessel, dissolve **Boc-NH-PEG15-C2-acid** in the Activation Buffer.
 - Add a molar excess of EDC and NHS to the solution. A typical molar ratio is 1:1.5:1.5 (PEG-acid:EDC:NHS).
 - Incubate the reaction for 15-30 minutes at room temperature to form the amine-reactive NHS ester.

- Conjugation to Protein:
 - Add the activated Boc-NH-PEG-NHS ester solution to the protein solution in PBS buffer. The molar ratio of the PEG linker to the protein will depend on the desired degree of PEGylation and should be optimized.
 - Allow the reaction to proceed for 1-2 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching:
 - Add the quenching solution to the reaction mixture to stop the reaction by consuming any unreacted NHS esters.
- Purification:
 - Purify the PEGylated protein from excess reagents and byproducts using an appropriate method, such as size-exclusion chromatography or dialysis.

EDC/NHS Activation and Conjugation Protocol



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Caption: Step-by-step workflow for EDC/NHS activation and protein conjugation.

Detailed Protocol: Boc Group Deprotection

This protocol outlines the removal of the Boc protecting group to expose the terminal primary amine.

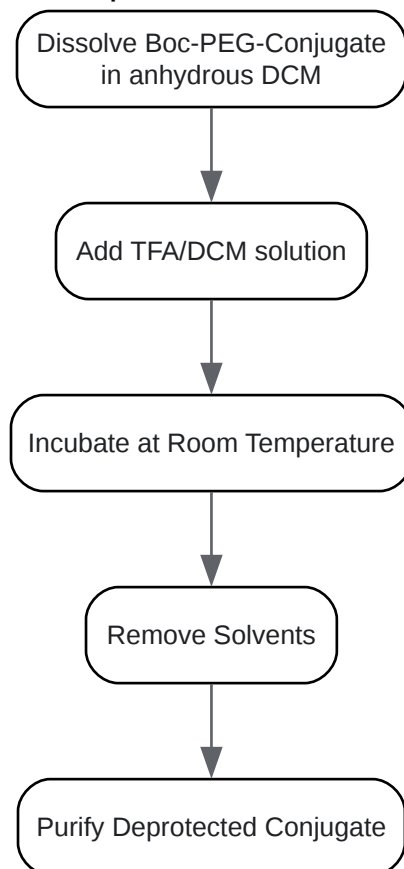
Materials:

- Purified Boc-protected PEGylated conjugate
- Trifluoroacetic acid (TFA)
- Anhydrous Dichloromethane (DCM)
- Purification columns

Procedure:

- Reaction Setup:
 - Dissolve the purified Boc-protected PEGylated conjugate in anhydrous DCM.
 - Add a solution of TFA in DCM (typically 20-50% v/v).
 - Incubate at room temperature for 30-60 minutes.
- Solvent Removal:
 - Remove the TFA and DCM under a stream of nitrogen or by rotary evaporation.
- Purification:
 - Purify the deprotected conjugate to remove any residual TFA and byproducts using an appropriate method such as size-exclusion chromatography or dialysis against a neutral buffer.

Boc Deprotection Workflow



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Caption: Workflow for the removal of the Boc protecting group.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways. Contaminated packaging should be treated as the chemical itself.

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References

- 1. creativepegworks.com [creativepegworks.com]
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